

Strategic Overview: A Key Intermediate in Advanced Synthesis

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Compound of Interest

Compound Name:	3,5-Bis(trifluoromethyl)benzohydrazide
CAS No.:	26107-82-4
Cat. No.:	B1294991

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3,5-Bis(trifluoromethyl)benzohydrazide is a highly functionalized aromatic organic compound distinguished by its unique trifluoromethyl-substituted phenyl ring and a reactive hydrazide moiety. The presence of two trifluoromethyl (CF₃) groups on the aromatic core imparts significant and desirable properties. These electron-withdrawing groups enhance the chemical stability, lipophilicity, and metabolic resistance of derivative molecules, making the 3,5-bis(trifluoromethyl)phenyl motif a privileged structure in modern drug discovery and materials science.^[1]

The hydrazide functional group (-CONHNH₂) serves as a versatile synthetic handle. It is a potent nucleophile and a precursor for a vast array of chemical transformations, most notably the formation of stable heterocyclic rings and dynamic covalent bonds like hydrazones. This dual functionality makes **3,5-bis(trifluoromethyl)benzohydrazide** a valuable building block for researchers developing novel pharmaceuticals, particularly against drug-resistant pathogens, and for material scientists constructing advanced porous materials such as Covalent Organic Frameworks (COFs).^{[1][2]}

This guide provides a technical deep-dive into the synthesis, properties, and core applications of this reagent, offering field-proven insights for its effective utilization in research and development.

Physicochemical & Spectroscopic Profile

The fundamental properties of **3,5-Bis(trifluoromethyl)benzohydrazide** are summarized below. A consistent and verified profile is the first step in any reliable experimental design.

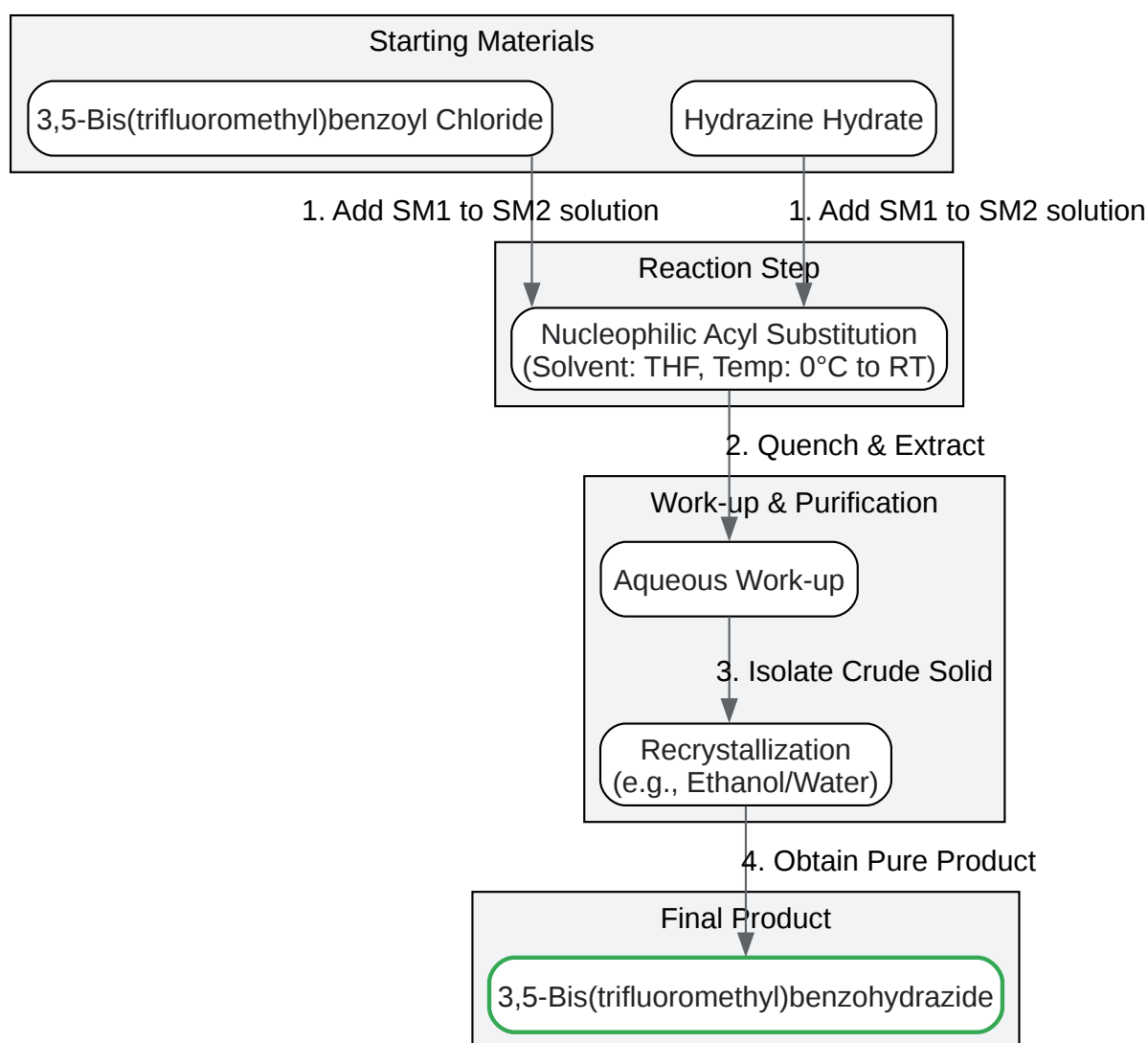
Property	Value	Source(s)
CAS Number	26107-82-4	[3]
Molecular Formula	C ₉ H ₆ F ₆ N ₂ O	[3][4]
Molecular Weight	272.15 g/mol	[3][5]
Appearance	White crystalline powder	[6]
Melting Point	131-135 °C	[6]
IUPAC Name	3,5-bis(trifluoromethyl)benzohydrazide	[3]
Synonyms	3,5-Bis(trifluoromethyl)benzhydrazide, Benzoic acid, 3,5-bis(trifluoromethyl)-, hydrazide	[3][5]
Density (Predicted)	1.479 ± 0.06 g/cm ³	[6]
pKa (Predicted)	11.21 ± 0.10	[6]

Spectroscopic data, including Infrared (IR) and Mass Spectrometry (MS), are available for this compound through public databases such as the NIST Chemistry WebBook, which can be used for structural confirmation.[4]

Synthesis and Quality Control: A Validated Protocol

The most direct and reliable synthesis of **3,5-bis(trifluoromethyl)benzohydrazide** involves the nucleophilic acyl substitution of 3,5-bis(trifluoromethyl)benzoyl chloride with hydrazine. This method is high-yielding and utilizes readily available starting materials.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **3,5-bis(trifluoromethyl)benzohydrazide**.

Step-by-Step Experimental Protocol

This protocol is designed as a self-validating system, where successful execution yields a product whose analytical data will confirm its identity and purity.

Materials:

- 3,5-Bis(trifluoromethyl)benzoyl chloride (1.0 eq)[7]
- Hydrazine hydrate (~64% solution, 2.0-3.0 eq)
- Tetrahydrofuran (THF), anhydrous
- Deionized water
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethanol

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve hydrazine hydrate (2.0 eq) in anhydrous THF (approx. 0.5 M). Cool the solution to 0 °C using an ice bath. The use of excess hydrazine ensures complete consumption of the acyl chloride and acts as a base to neutralize the HCl byproduct.
- **Acyl Chloride Addition:** Dissolve 3,5-bis(trifluoromethyl)benzoyl chloride (1.0 eq) in a minimal amount of anhydrous THF and add it to the dropping funnel. Add the acyl chloride solution dropwise to the stirred hydrazine solution over 30-45 minutes. Causality Note: A slow, controlled addition is critical to manage the exothermic reaction and prevent side reactions.

- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting acyl chloride spot is no longer visible.
- **Work-up and Extraction:** Quench the reaction by slowly adding deionized water. Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent like ethyl acetate (3x). Combine the organic layers.
- **Washing:** Wash the combined organic layers sequentially with saturated NaHCO_3 solution (to remove any unreacted acid chloride and neutralize HCl), deionized water, and finally brine. Causality Note: The brine wash helps to remove residual water from the organic phase, improving drying efficiency.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator. A white solid, the crude product, should be obtained.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent system, such as ethanol/water. Dissolve the solid in a minimum amount of hot ethanol and add water dropwise until turbidity persists. Allow the solution to cool slowly to room temperature and then in a refrigerator to maximize crystal formation.
- **Isolation and Drying:** Collect the pure crystalline product by vacuum filtration, wash with a small amount of cold ethanol/water, and dry under vacuum.

Validation:

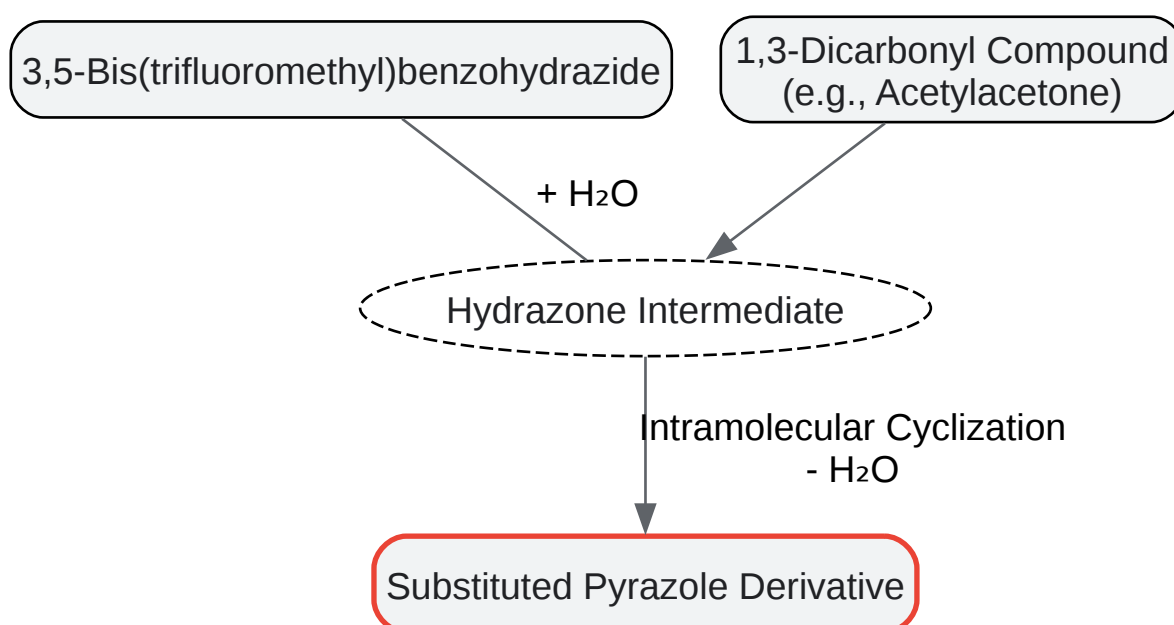
- **Identity:** Confirm the structure using ^1H NMR, ^{13}C NMR, and Mass Spectrometry.
- **Purity:** Assess purity via High-Performance Liquid Chromatography (HPLC) and by observing a sharp melting point that aligns with the literature value (131-135 °C).[6]

Core Applications and Mechanistic Insights

Precursor for Bioactive Heterocycles in Drug Discovery

The hydrazide functionality is a cornerstone for synthesizing five- and six-membered heterocyclic rings, which are prevalent scaffolds in pharmaceuticals. The 3,5-bis(trifluoromethyl)phenyl moiety, when incorporated, can significantly enhance the biological activity of these compounds. For example, molecules containing this group have shown potent inhibitory effects against drug-resistant bacteria like methicillin-resistant *S. aureus* (MRSA).[1]

A common application is the synthesis of pyrazole derivatives. The reaction of the benzohydrazide with a 1,3-dicarbonyl compound proceeds through a condensation-cyclization cascade to yield the stable pyrazole ring.



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Caption: General scheme for pyrazole synthesis from a benzohydrazide.

Linker for Covalent Organic Frameworks (COFs)

The formation of robust, porous crystalline materials like COFs relies on strong, reversible covalent bonds. The reaction between a hydrazide and an aldehyde to form a hydrazone link is an exemplary reaction for COF synthesis. **3,5-Bis(trifluoromethyl)benzohydrazide** serves as an excellent tritopic or ditopic linker in this context.[2]

- **Mechanistic Rationale:** The nucleophilic -NH₂ group of the hydrazide attacks the electrophilic carbonyl carbon of an aldehyde building block. The subsequent dehydration forms a stable

C=N hydrazone bond, which becomes the backbone of the extended porous framework.

- **Structural Advantage:** The rigidity of the benzene ring and the steric bulk of the CF₃ groups help to direct the formation of an ordered, non-collapsed porous structure. The fluorination of the framework's pores can also tune their properties, such as hydrophobicity and gas sorption capabilities.

Safety, Handling, and Storage

As a laboratory chemical, **3,5-Bis(trifluoromethyl)benzohydrazide** requires careful handling to minimize exposure and risk.

- **Hazard Identification:** The compound is classified as causing skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335).^{[8][9]} Some data also suggests it may be toxic if swallowed, in contact with skin, or if inhaled.^[3]
- **Handling Precautions (P-Statements):**
 - **Prevention:** Avoid breathing dust/fumes (P261). Wash hands thoroughly after handling (P264). Use only in a well-ventilated area (P271). Wear protective gloves, clothing, eye, and face protection (P280).^{[8][9]}
 - **Response:** In case of skin contact, wash with plenty of soap and water (P302+P352). If inhaled, move the person to fresh air (P304+P340). For eye contact, rinse cautiously with water for several minutes (P305+P351+P338).^[9]
- **Storage:** Store in a tightly closed container in a well-ventilated, locked-up place (P403+P233, P405).^{[8][9]} Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

3,5-Bis(trifluoromethyl)benzohydrazide is more than a simple chemical intermediate; it is a strategic building block that leverages the powerful effects of fluorine chemistry. Its robust synthesis, well-defined properties, and versatile reactivity make it an invaluable tool for scientists and researchers. Whether designing next-generation antibiotics to combat antimicrobial resistance or engineering advanced materials with tailored porosity, this compound provides a reliable and highly functionalized starting point for innovation.

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